

Application Note: Enhancing mRNA-LNP Formulations with Anionic Lipids

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Compound of Interest

Compound Name: *Sodium dimyristoylphosphatidylglycerol*

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Abstract

The development of mRNA-based therapeutics, significantly accelerated by the success of COVID-19 vaccines, relies on lipid nanoparticles (LNPs) as the leading non-viral delivery system.[1][2][3] Standard LNP formulations typically consist of four components: an ionizable lipid, a helper phospholipid, cholesterol, and a PEGylated lipid.[1] This application note details a protocol for creating a five-component LNP by incorporating an anionic phospholipid, specifically 1,2-dimyristoyl-sn-glycero-3-phospho-(1'-rac-glycerol) (sodium salt), known as DMPG. We will explore the scientific rationale for including DMPG, provide a detailed, step-by-step protocol for formulation using microfluidics, outline essential characterization assays, and present expected outcomes. The inclusion of anionic lipids like DMPG can modulate the LNP's surface charge and immunogenicity, potentially enhancing delivery to specific cell types and improving therapeutic outcomes.[4][5]

Introduction: The Rationale for Anionic Lipids in mRNA LNPs

Standard four-component LNPs are foundational for effective mRNA delivery. The ionizable lipid is crucial for encapsulating the negatively charged mRNA and facilitating its release from the endosome into the cytoplasm.[6] However, the inherent properties of these LNPs often lead to broad biodistribution with a significant accumulation in the liver.[3][7]

The incorporation of a fifth component, an anionic lipid like DMPG, offers a strategic approach to tune the physicochemical properties of the LNP. DMPG is a phospholipid with a negatively charged phosphoglycerol headgroup at physiological pH.[8][9] Introducing DMPG into the LNP formulation can:

- **Modulate Surface Charge:** The addition of DMPG imparts a net negative surface charge (zeta potential) to the nanoparticle. This can alter interactions with blood components and cell surfaces, potentially redirecting the LNP away from default liver uptake and towards other tissues or specific immune cells like dendritic cells.[3][5][10]
- **Influence Endosomal Escape:** The endosomal escape of mRNA is a critical, yet inefficient, bottleneck in delivery.[11][12][13] The interaction between the positively charged (protonated) ionizable lipid and anionic lipids on the endosomal membrane is thought to drive membrane disruption and mRNA release.[11][12] Incorporating anionic lipids into the LNP itself may further enhance this process by creating charge-balanced yet fusogenic lipid pairings within the endosome.
- **Tune Immunogenicity:** The immune response to LNPs can be finely controlled by their composition. Studies have shown that including certain anionic lipids can shift the immune response from pro-inflammatory to more tolerogenic, which is highly desirable for therapies requiring repeat dosing, such as in treating autoimmune diseases.[4][5]

DMPG, with its two saturated 14-carbon acyl chains, is a well-characterized lipid used in the formation of liposomes and other artificial membranes, making it a reliable component for these advanced formulations.[8][14][15][16][17]

Materials and Reagents

Proper preparation and handling of materials are critical for reproducible LNP synthesis.

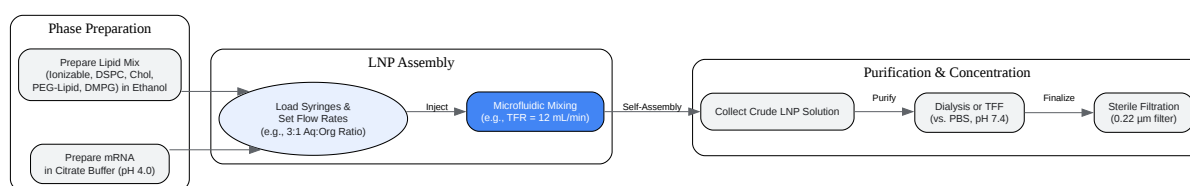
Reagent	Supplier (Example)	Catalog # (Example)	Purpose
Ionizable Lipid (e.g., SM-102)	MilliporeSigma	770557P	mRNA encapsulation & endosomal escape
DSPC (Helper Lipid)	Avanti Polar Lipids	850365C	Structural integrity
Cholesterol	Avanti Polar Lipids	700000P	LNP stability and membrane fluidity
PEG-Lipid (e.g., DMG-PEG 2000)	Avanti Polar Lipids	880151P	Steric stability, controls particle size
Sodium DMPG	Avanti Polar Lipids	840445C	Anionic component for surface charge modulation
mRNA (e.g., FLuc mRNA)	TriLink BioTechnologies	L-7602	Active Pharmaceutical Ingredient (API)
Ethanol (200 Proof, USP Grade)	Decon Labs	2716	Organic solvent for lipids
Citrate Buffer (e.g., 50 mM, pH 4.0)	MilliporeSigma	C8532	Aqueous buffer for mRNA
Phosphate-Buffered Saline (PBS)	Thermo Fisher Scientific	10010023	Dialysis and final formulation buffer
Quant-iT™ RiboGreen™ RNA Assay Kit	Thermo Fisher Scientific	R11490	mRNA quantification and encapsulation
TE Buffer	Thermo Fisher Scientific	AM9849	Buffer for RiboGreen assay
Triton™ X-100	MilliporeSigma	T8787	Surfactant for lysing LNPs in RiboGreen assay

Experimental Protocols

Protocol 1: mRNA-LNP Formulation via Microfluidics

Microfluidic mixing provides rapid and controlled nanoprecipitation, leading to LNPs with uniform size and high encapsulation efficiency.[18] This protocol is designed for a standard microfluidic system (e.g., from Precision NanoSystems or Dolomite Microfluidics).

Workflow Overview:



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Caption: Workflow for mRNA-LNP formulation using microfluidics.

Step-by-Step Procedure:

- Preparation of Lipid Stock (Organic Phase):
 - In a sterile glass vial, dissolve the ionizable lipid, DSPC, cholesterol, PEG-lipid, and DMPG in 100% ethanol.
 - A typical molar ratio for a five-component formulation is 50:10:35:1.5:3.5 (Ionizable:DSPC:Cholesterol:PEG:DMPG).
 - The total lipid concentration in the ethanol phase should be between 10-25 mg/mL.
 - Vortex thoroughly until all lipids are completely dissolved, ensuring a clear solution. This is critical; undissolved lipids will lead to poor quality LNPs.

- Preparation of mRNA Solution (Aqueous Phase):
 - Thaw the mRNA stock solution on ice.
 - Dilute the mRNA in a low pH buffer (e.g., 50 mM citrate buffer, pH 4.0) to the desired concentration (e.g., 0.05-0.2 mg/mL).
 - The acidic buffer ensures the ionizable lipid becomes protonated (positively charged) upon mixing, which is essential for electrostatic interaction with the negatively charged mRNA backbone.[\[6\]](#)
- Microfluidic Assembly:
 - Set up the microfluidic mixing system according to the manufacturer's instructions.
 - Load the lipid solution (organic phase) and the mRNA solution (aqueous phase) into separate syringes.
 - Set the flow rate ratio (FRR), typically 3:1 (Aqueous:Organic).
 - Set the total flow rate (TFR), for example, to 12 mL/min. The TFR is a critical parameter that influences particle size; higher TFRs generally result in smaller LNPs.[\[18\]](#)
 - Initiate the flow. The rapid mixing of the ethanol stream with the aqueous stream causes a drop in solvent polarity, triggering the self-assembly of lipids around the mRNA core.
 - Collect the resulting milky-white LNP solution from the outlet into a sterile container.
- Downstream Processing (Purification):
 - The collected solution contains ethanol, which must be removed.
 - Dialyze the crude LNP solution against sterile PBS (pH 7.4) overnight at 4°C using a dialysis cassette (e.g., 10K MWCO). This process removes the ethanol and raises the pH, rendering the LNP surface nearly neutral (or slightly negative with DMPG) for in vivo stability.

- Alternatively, for larger volumes, use Tangential Flow Filtration (TFF) for buffer exchange and concentration.
- After dialysis/TFF, pass the LNP solution through a 0.22 μm sterile filter for sterilization.
- Store the final LNP formulation at 4°C.

Protocol 2: LNP Characterization

Characterizing the physicochemical properties of the LNPs is a mandatory quality control step. [\[19\]](#)[\[20\]](#)

a) Size and Polydispersity Index (PDI) by Dynamic Light Scattering (DLS):

- Dilute a small aliquot of the final LNP suspension in PBS (pH 7.4).
- Analyze using a DLS instrument (e.g., Malvern Zetasizer).[\[18\]](#)
- Measure the Z-average diameter and the Polydispersity Index (PDI). An acceptable PDI is typically < 0.2, indicating a monodisperse and homogenous particle population.

b) Zeta Potential:

- Dilute the LNP sample in an appropriate low-conductivity buffer (e.g., 1 mM KCl).
- Measure the surface charge using the same DLS instrument equipped with an electrode cuvette.
- The zeta potential provides insight into the colloidal stability of the suspension and confirms the surface charge contribution from DMPG.

c) mRNA Encapsulation Efficiency (EE%) via RiboGreen Assay: The RiboGreen assay is a sensitive, fluorescence-based method for quantifying RNA.[\[21\]](#)[\[22\]](#)[\[23\]](#) The EE% is determined by measuring the amount of free (unencapsulated) mRNA relative to the total amount of mRNA after lysing the LNPs.

- Prepare a Standard Curve: Create a series of known mRNA concentrations (e.g., 0-1000 ng/mL) in TE buffer.

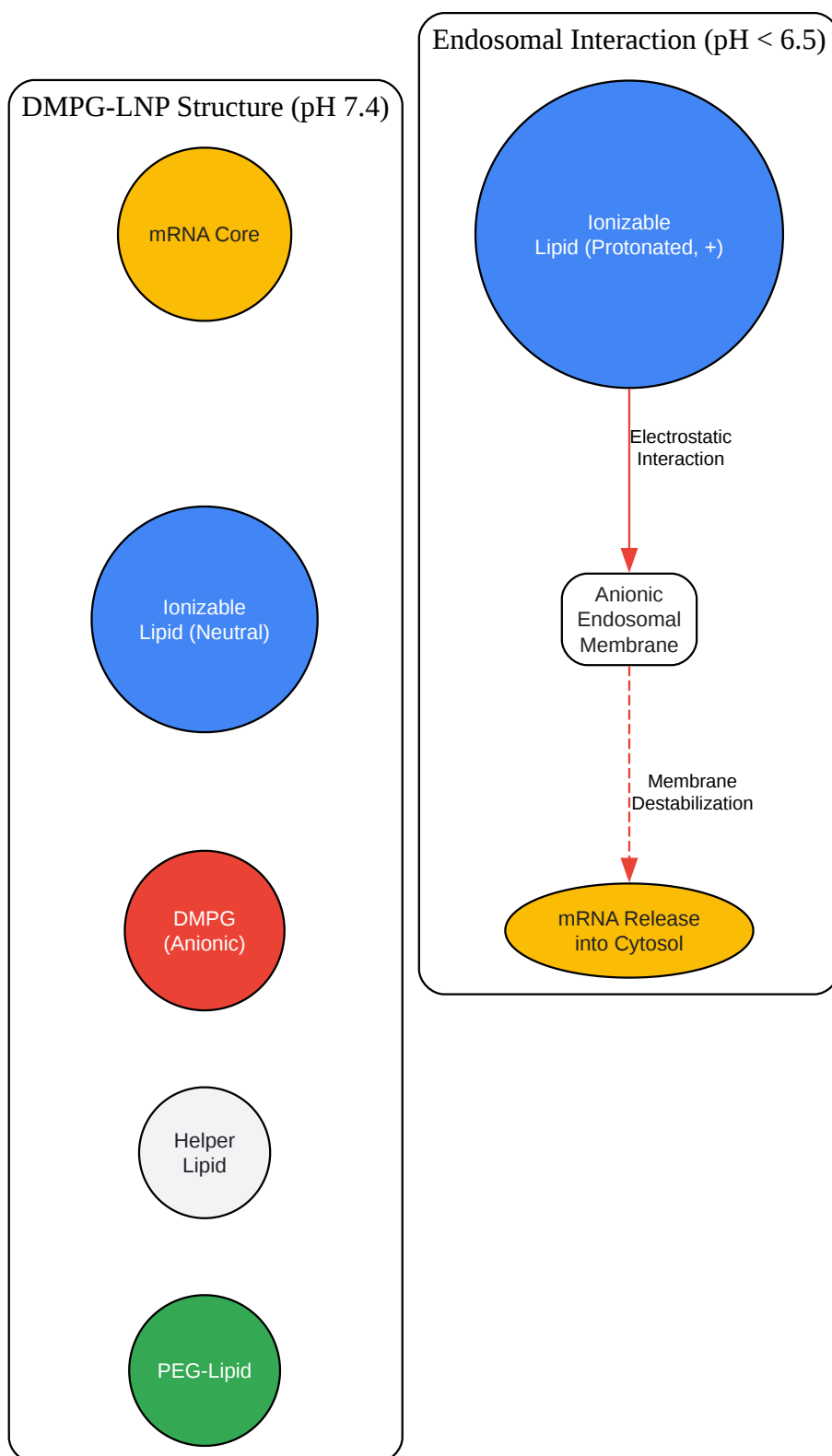
- Prepare Samples: In a 96-well plate, prepare two sets of dilutions for each LNP formulation:
 - Sample A (Free mRNA): Dilute the LNP formulation in TE buffer.
 - Sample B (Total mRNA): Dilute the LNP formulation in TE buffer containing a surfactant (e.g., 0.5% Triton X-100) to lyse the LNPs and release the encapsulated mRNA.[21][24]
- Add RiboGreen Reagent: Add the diluted RiboGreen reagent to all standard and sample wells.
- Measure Fluorescence: Incubate for 5 minutes in the dark and measure fluorescence using a plate reader (Excitation: ~480 nm, Emission: ~520 nm).
- Calculate EE%:
 - Use the standard curve to determine the concentration of mRNA in Sample A (Free) and Sample B (Total).
 - Calculate the Encapsulation Efficiency using the formula: $EE\% = ([\text{Total mRNA}] - [\text{Free mRNA}]) / [\text{Total mRNA}] * 100$

Expected Results & Data Interpretation

The inclusion of DMPG is expected to systematically alter LNP properties. Below are typical results comparing a standard four-component LNP with a five-component DMPG-LNP.

Parameter	Standard 4-Component LNP	5-Component LNP (+DMPG)	Interpretation
Z-Average Diameter (nm)	80 - 120 nm	80 - 120 nm	Size should remain within the optimal range for cellular uptake.
Polydispersity Index (PDI)	< 0.15	< 0.15	A low PDI indicates a uniform particle population for both formulations.
Zeta Potential (mV) at pH 7.4	-2 to -10 mV	-20 to -40 mV	The significant negative shift confirms the surface incorporation of anionic DMPG.
Encapsulation Efficiency (EE%)	> 90%	> 90%	High encapsulation is expected and should not be compromised by DMPG addition.

Conceptual LNP Structure and Endosomal Interaction:



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Caption: DMPG-LNP structure and proposed mechanism of endosomal escape.

Troubleshooting

Problem	Potential Cause(s)	Recommended Solution(s)
Large Particle Size (>150 nm) or High PDI (>0.2)	- Incomplete dissolution of lipids.- Clogged microfluidic chip.- Incorrect flow rates (TFR/FRR).	- Ensure lipids are fully dissolved in ethanol before use.- Flush the microfluidic chip with ethanol.- Verify pump calibration and flow rate settings.
Low Encapsulation Efficiency (<80%)	- Suboptimal pH of the aqueous buffer.- mRNA degradation.- Incorrect lipid-to-mRNA ratio.	- Confirm aqueous buffer pH is between 3.5-4.5.- Handle mRNA in an RNase-free environment.- Optimize the N:P ratio (Nitrogen in ionizable lipid to Phosphate in mRNA).
Zeta Potential is Not Significantly Negative	- Insufficient DMPG in the formulation.- Error in lipid stock preparation.	- Verify the molar ratio of DMPG in the lipid mix.- Remake the lipid stock solution, carefully weighing each component.

Conclusion

The incorporation of the anionic lipid DMPG into a standard four-component mRNA-LNP formulation is a straightforward and effective strategy for modulating the nanoparticle's physicochemical properties. This five-component system allows researchers to create LNPs with a distinct negative surface charge, which has been shown to influence biodistribution and tune immunogenicity. The detailed microfluidic-based protocol and characterization methods provided herein offer a robust framework for developing and validating these advanced delivery vehicles, paving the way for next-generation mRNA therapeutics with improved safety and targeting capabilities.

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